

Environmental Fate and Transport of Florpyrauxifen-Benzyl: A Technical Guide

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Compound of Interest

Compound Name: Florpyrauxifen

Cat. No.: B1531466

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An in-depth examination of the environmental behavior, degradation pathways, and mobility of the synthetic auxin herbicide **florpyrauxifen**-benzyl in terrestrial and aquatic ecosystems.

Florpyrauxifen-benzyl is a systemic herbicide belonging to the arylpicolinate chemical class, utilized for the control of broadleaf weeds in various agricultural and aquatic settings. Its environmental fate and transport are critical determinants of its potential ecological impact. This technical guide provides a comprehensive overview of the current scientific understanding of **florpyrauxifen**-benzyl's behavior in soil and water, intended for researchers, scientists, and professionals in drug development and environmental science.

Physicochemical Properties

The environmental behavior of **florpyrauxifen**-benzyl is influenced by its inherent physicochemical properties. It has a low water solubility and a high affinity for soil organic matter, which dictates its partitioning between soil, water, and air.

Property	Value	Reference
Water Solubility	15 µg/L	[1]
Soil Adsorption Coefficient (K _{oc})	32,280 L/kg	[2]
Vapor Pressure	3.5 x 10 ⁻⁷ Torr at 25°C	[2]
Henry's Law Constant	1.3 x 10 ⁻⁵ atm m ³ /mol	[2]

Environmental Degradation

Florpyrauxifen-benzyl undergoes degradation in the environment through a combination of biotic and abiotic processes, including microbial metabolism, hydrolysis, and photolysis.[3] The rate of degradation is influenced by various environmental factors such as soil type, pH, temperature, and sunlight intensity.

Degradation in Soil

In soil, **florpyrauxifen**-benzyl is primarily degraded by microbial activity. The persistence of the parent compound and its metabolites is dependent on soil characteristics and environmental conditions.

Table 2.1: Soil Half-Life (DT₅₀) of **Florpyrauxifen**-Benzyl

Condition	Soil Type	Half-Life (days)	Reference
Aerobic	Not specified	55.3	[2]
Anaerobic	Not specified	41.5	[2]
Aerobic	EU Dossier Lab Studies	8.9 - 348	[4]
Flooded Paddy Field	Not specified	8 - 10	[4]
Field Dissipation Study	Not specified	2 - 4	[1]

Degradation in Water

In aquatic environments, **florpyrauxifen**-benzyl dissipation is driven by photolysis, hydrolysis, and microbial degradation.[3] Photolysis, or degradation by sunlight, is a particularly rapid process in clear, shallow waters.[5]

Table 2.2: Aquatic Half-Life (DT₅₀) of **Florpyrauxifen**-Benzyl

Condition	Compartment	Half-Life (days)	Reference
Aerobic	Aquatic Environment	4 - 6	[5]
Anaerobic	Aquatic Environment	2	[5]
Photolysis (Sunlight)	Surface Water	~0.08 (2 hours)	[5]
Photolysis (Laboratory, 311 nm)	Water	~0.0024 (3.4 minutes)	[6]
Hydrolysis (pH 7)	Water	111	[2]
Hydrolysis (pH 9, 15°C)	Water	22.36	[7]
Hydrolysis (pH 9, 25°C)	Water	14.34	[7]
Hydrolysis (pH 9, 35°C)	Water	3.58	[7]
Hydrolysis (pH 9, 50°C)	Water	0.15	[7]

Mobility and Transport

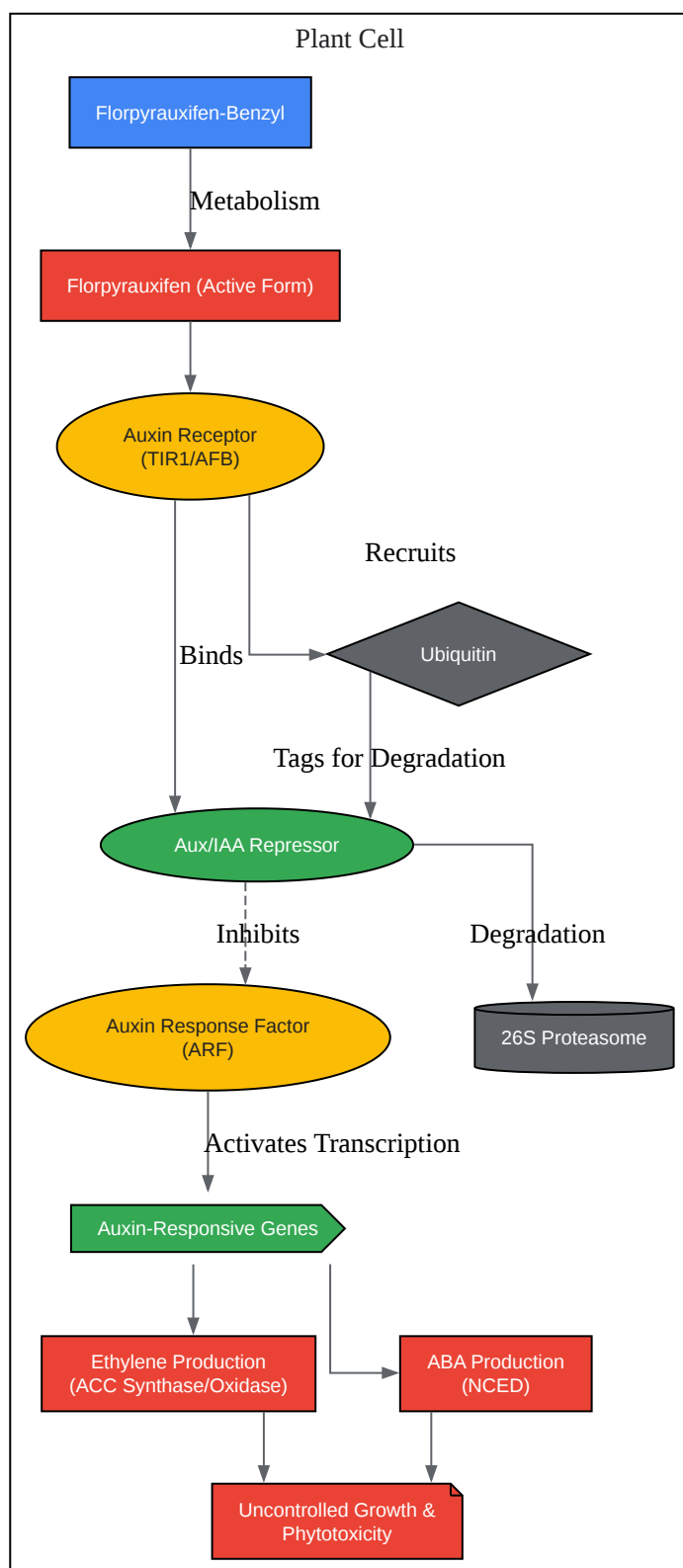
The high soil adsorption coefficient (Koc) of **florpyrauxifen**-benzyl indicates that it binds tightly to soil particles, resulting in low mobility.[2] This characteristic reduces the potential for leaching into groundwater. However, its metabolites can exhibit higher mobility.

Table 3.1: Mobility of **Florpyrauxifen**-Benzyl and its Metabolites

Compound	Mobility in Soil	Reference
Florpyrauxifen-benzyl	Immobile to low	[2]
X12300837 (metabolite)	Immobile to low	[2]
Florpyrauxifen (X11438848, metabolite)	Medium to very high	[2]
X11966341 (metabolite)	Medium to very high	[2]

Mode of Action: Synthetic Auxin Signaling Pathway

Florpyrauxifen-benzyl acts as a synthetic auxin herbicide. It mimics the natural plant hormone auxin, leading to uncontrolled and disorganized plant growth, ultimately causing plant death. The active form of the herbicide binds to auxin receptors, initiating a signaling cascade that disrupts normal physiological processes.



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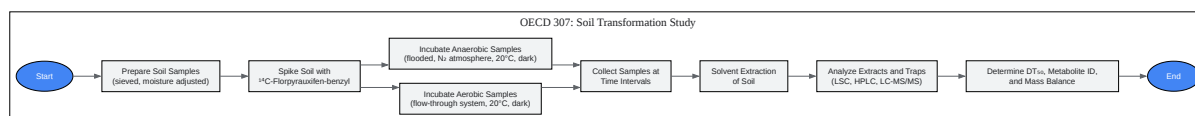
Caption: Synthetic auxin herbicide signaling pathway of **florpyrauxifen**-benzyl.

Experimental Protocols

The following sections outline generalized methodologies for key experiments used to assess the environmental fate of **florpyrauxifen-benzyl**. These are based on established regulatory guidelines such as those from the Organisation for Economic Co-operation and Development (OECD).

Aerobic and Anaerobic Transformation in Soil (OECD 307)

This study evaluates the rate and pathway of **florpyrauxifen-benzyl** degradation in soil under both aerobic and anaerobic conditions.



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Caption: Experimental workflow for an OECD 307 soil transformation study.

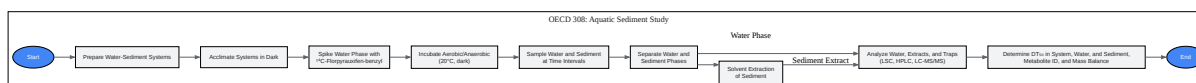
Methodology:

- **Soil Collection and Preparation:** Collect fresh soil from relevant agricultural areas. Sieve the soil and adjust the moisture content to a specified level (e.g., 40-60% of maximum water holding capacity).
- **Application of Test Substance:** Treat the soil samples with a known concentration of ¹⁴C-labeled **florpyrauxifen-benzyl**.
- **Incubation:**

- **Aerobic:** Incubate the treated soil in flow-through systems at a constant temperature (e.g., 20°C) in the dark. Pass humidified air over the samples and trap evolved $^{14}\text{CO}_2$ and volatile organic compounds.
- **Anaerobic:** After an initial aerobic phase to establish microbial activity, flood the soil with deoxygenated water and purge the headspace with an inert gas (e.g., nitrogen). Incubate in the dark at a constant temperature.
- **Sampling:** At predetermined time intervals, collect replicate soil samples.
- **Extraction and Analysis:** Extract the soil samples with appropriate solvents. Analyze the extracts for the parent compound and its transformation products using techniques such as Liquid Scintillation Counting (LSC), High-Performance Liquid Chromatography (HPLC) with radiometric detection, and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).
- **Data Evaluation:** Determine the dissipation half-life (DT_{50}) of **florpyrauxifen-benzyl** and the formation and decline of major metabolites. Establish a mass balance to account for the applied radioactivity.

Aerobic and Anaerobic Transformation in Aquatic Sediment Systems (OECD 308)

This study investigates the degradation and partitioning of **florpyrauxifen-benzyl** in a system simulating a natural water body with sediment.



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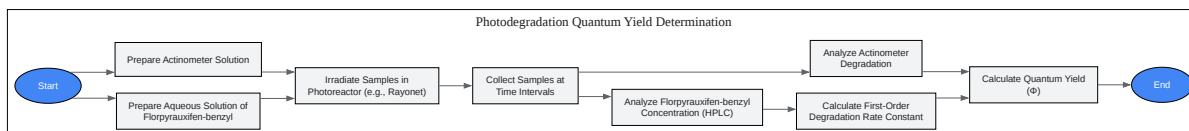
Caption: Experimental workflow for an OECD 308 aquatic sediment study.

Methodology:

- System Preparation: Collect intact sediment cores and overlying water from two different locations.
- Acclimation: Allow the systems to acclimate in the dark at a constant temperature (e.g., 20°C) for a period to establish equilibrium.
- Application: Apply ^{14}C -labeled **florpyrauxifen**-benzyl to the water phase of the systems.
- Incubation:
 - Aerobic: Gently bubble air through the water column.
 - Anaerobic: Maintain anaerobic conditions by purging with an inert gas.
- Sampling: At various time points, sacrifice replicate systems.
- Phase Separation and Analysis: Separate the water and sediment phases. Analyze the water phase directly. Extract the sediment with solvents. Analyze all fractions for the parent compound and metabolites using LSC, HPLC, and LC-MS/MS.
- Data Analysis: Calculate the dissipation half-lives (DT_{50}) in the total system, water, and sediment. Identify major transformation products and determine the distribution of radioactivity.

Photodegradation in Water (Quantum Yield Determination)

This experiment quantifies the rate of direct photolysis of **florpyrauxifen**-benzyl in water upon exposure to light.



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Caption: Experimental workflow for determining the photodegradation quantum yield.

Methodology:

- **Solution Preparation:** Prepare sterile, buffered aqueous solutions of **florpyrauxifen-benzyl**. Also, prepare a chemical actinometer solution with a known quantum yield to measure the light intensity.
- **Irradiation:** Place the sample and actinometer solutions in a temperature-controlled photoreactor with a light source of a specific wavelength (e.g., 311 nm).[6]
- **Sampling:** Collect aliquots from the sample and actinometer solutions at various time points.
- **Analysis:** Determine the concentration of **florpyrauxifen-benzyl** and the actinometer compound in the collected samples, typically using HPLC.
- **Calculations:**
 - Determine the first-order rate constant for the degradation of **florpyrauxifen-benzyl**.
 - Calculate the light intensity from the degradation of the actinometer.
 - Use these values to calculate the quantum yield (Φ) of **florpyrauxifen-benzyl**.

Conclusion

The environmental fate of **florpyrauxifen**-benzyl is characterized by its strong adsorption to soil and sediment, which limits its mobility. Degradation occurs through a combination of microbial, hydrolytic, and photolytic processes, with photolysis being a particularly rapid route of dissipation in aquatic environments. The persistence of **florpyrauxifen**-benzyl varies depending on environmental conditions, with half-lives ranging from a few days in paddy fields to several months in certain soil types. While the parent compound has low mobility, some of its degradation products are more mobile and may require further consideration in environmental risk assessments. A thorough understanding of these processes is essential for the responsible management and use of this herbicide.

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